

In Silico Architectures: A Computational Guide to 2-Aminoquinazoline Optimization

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Compound of Interest

Compound Name: 2-Aminoquinazoline

CAS No.: 1687-51-0

Cat. No.: B112073

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Executive Summary

The **2-aminoquinazoline** scaffold represents a "privileged structure" in medicinal chemistry, serving as the core pharmacophore for numerous kinase inhibitors (EGFR, VEGFR, PI3K) and antimicrobial agents. However, the vast chemical space of potential derivatives renders traditional synthesis-first approaches inefficient. This technical guide outlines a validated in silico workflow for designing, screening, and optimizing **2-aminoquinazoline** derivatives. By integrating Ligand-Based Drug Design (LBDD) with Structure-Based Drug Design (SBDD), researchers can reduce attrition rates and prioritize high-affinity candidates with favorable ADMET profiles.

Part 1: The Scaffold & Target Landscape

The Pharmacophoric Advantage

The **2-aminoquinazoline** core mimics the adenine ring of ATP, allowing it to anchor effectively within the ATP-binding pockets of tyrosine kinases.

- N1 and N3 Nitrogens: Act as hydrogen bond acceptors.^[1]

- C2-Amino Group: Acts as a critical hydrogen bond donor, often interacting with the hinge region of the kinase (e.g., Met793 in EGFR).
- C4 Position: Tolerates bulky hydrophobic groups (anilines, benzyls) that occupy the hydrophobic pocket II.

Primary Targets

While versatile, this guide focuses on the most validated pathway for this scaffold: Dual EGFR/VEGFR-2 Inhibition.^[1] This dual-targeting strategy addresses resistance mechanisms in non-small cell lung cancer (NSCLC).

Part 2: Ligand-Based Design (QSAR)

Before docking, quantitative structure-activity relationship (QSAR) models are essential to filter libraries based on electrostatic and steric field requirements.^[1]

3D-QSAR Protocol (CoMFA & CoMSIA)

Objective: Correlate 3D steric/electrostatic fields with biological activity ().

Step-by-Step Methodology:

- Dataset Curation: Select a training set (approx. 80% of data) and a test set (20%).^[1] Ensure a wide range of biological activities (at least 3-4 log units).
- Alignment: This is the most critical step. Align all derivatives to the most active compound (template) using the rigid quinazoline core.
 - Expert Insight: Misalignment is the primary cause of QSAR failure. Use atom-by-atom superposition on the N1-C2-N3-C4 atoms.
- Field Calculation:
 - CoMFA (Comparative Molecular Field Analysis): Calculates Steric (Lennard-Jones) and Electrostatic (Coulombic) fields.

- CoMSIA (Comparative Molecular Similarity Indices Analysis): Adds Hydrophobic, H-bond donor, and H-bond acceptor fields.
- Statistical Validation:
 - (Cross-validated

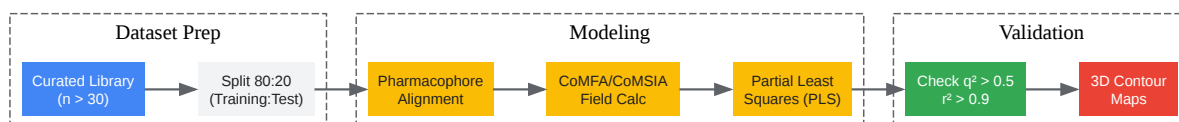
): Must be

.
 - (Non-cross-validated): Must be

.
 - (External prediction): Must be

.[2]

Visualization: QSAR Logic Flow



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Caption: Workflow for developing robust 3D-QSAR models to predict biological activity.

Part 3: Structure-Based Design (Docking)

Docking predicts the binding orientation and affinity.[2][3] For **2-aminoquinazolines**, the interaction with the kinase hinge region is non-negotiable.

Target Preparation (EGFR - PDB: 4HJO or 1M17)

- Clean Structure: Remove water molecules (unless bridging is known, e.g., Thr790), co-factors, and heteroatoms.[1]

- Protonation: Add polar hydrogens. Set pH to 7.4. Ensure Histidine residues are tautomerized correctly based on the local environment.
- Grid Generation:
 - Center: Define the grid box center using the centroid of the co-crystallized ligand (e.g., Erlotinib).
 - Size:

Å is typically sufficient to cover the ATP pocket and the hydrophobic back-pocket.

Docking Protocol

- Software: AutoDock Vina, Glide (Schrödinger), or GOLD.[1]
- Validation (Self-Docking): Extract the co-crystallized ligand and re-dock it.
 - Success Metric: The RMSD between the docked pose and the crystal pose must be < 2.0 Å [1].
- Key Interactions to Monitor:
 - Met793 (EGFR): H-bond acceptor for the C2-amino group.[1]
 - Thr790: Gatekeeper residue; steric clashes here indicate poor affinity for wild-type EGFR.
 - Lys745: Salt bridge potential.[2]

Data Presentation: Interaction Analysis

Residue (EGFR)	Interaction Type	Role in Binding	2-Aminoquinazoline Feature
Met793	Hydrogen Bond	Hinge Binding	N1 (Acceptor) & C2-NH2 (Donor)
Lys745	Cation-	Stabilization	Aromatic Core
Leu718	Hydrophobic	Pocket Fit	C4-Substituent
Asp855	Hydrogen Bond	Catalytic Loop	C2-NH2 (potential)

Part 4: Dynamic Validation (MD Simulations)

Docking provides a static snapshot. Molecular Dynamics (MD) simulations are required to assess the stability of the complex over time (100 ns standard).[\[4\]](#)

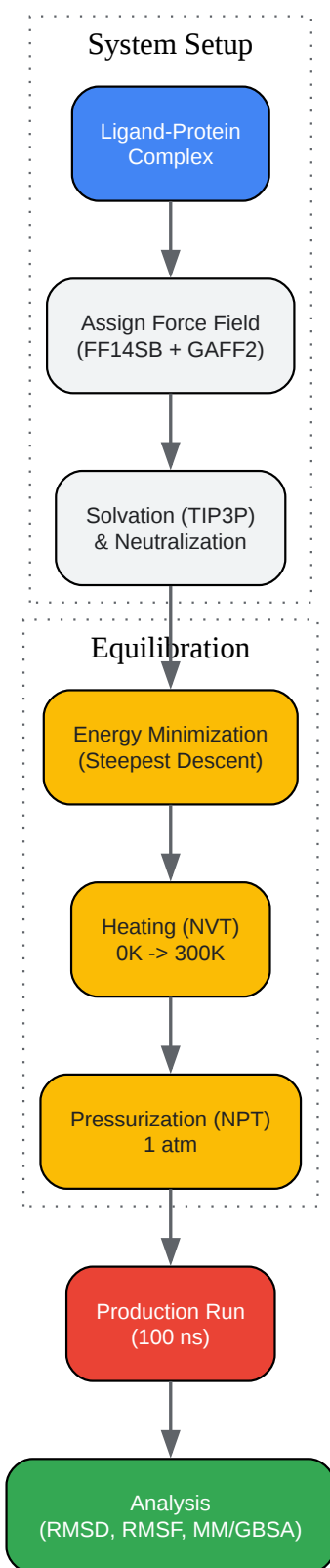
Simulation Protocol (AMBER/GROMACS)

- Topology Generation:
 - Protein: FF14SB or CHARMM36 force field.[\[1\]](#)
 - Ligand: GAFF2 (General AMBER Force Field) with AM1-BCC charges.
- Solvation: TIP3P water model in a cubic box (10 Å buffer). Neutralize with Na⁺/Cl⁻ ions.
- Equilibration Phases:
 - Minimization:[\[5\]](#) Steepest descent (5000 steps) to remove steric clashes.
 - Heating: 0K to 300K over 100 ps (NVT ensemble).
 - Density: Pressurization to 1 atm (NPT ensemble).
- Production Run: 100 ns simulation time step (2 fs).

Analysis Metrics

- RMSD (Root Mean Square Deviation): Measures structural stability.[4] A plateau < 2.5 Å indicates a stable complex [2].
- RMSF (Root Mean Square Fluctuation): Measures residue flexibility. Low RMSF at the binding site (Met793, Thr790) confirms tight binding.
- MM/GBSA: Calculates the binding free energy (). This is more accurate than docking scores.

Visualization: MD Protocol



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Caption: Standard 100ns Molecular Dynamics simulation pipeline for stability assessment.

Part 5: ADMET Profiling

A potent inhibitor is useless if it cannot reach the target. In silico ADMET (Absorption, Distribution, Metabolism, Excretion, Toxicity) profiling filters out non-drug-like compounds.

Key Parameters for Quinazolines

Using tools like SwissADME or pkCSM:

- Lipinski's Rule of Five:
 - MW < 500 Da.[\[1\]](#)
 - LogP < 5 (Quinazolines can be lipophilic; aim for 2-4).
 - H-bond donors < 5.[\[2\]](#)[\[6\]](#)
 - H-bond acceptors < 10.[\[1\]](#)[\[2\]](#)
- Toxicity (AMES Test): Quinazolines must be checked for mutagenicity.
- CYP Inhibition: Check for CYP3A4 inhibition to avoid drug-drug interactions.[\[1\]](#)

Part 6: Case Study Synthesis

Scenario: Developing a dual EGFR/VEGFR-2 inhibitor.

- Library: Generate 50 derivatives of **2-aminoquinazoline** substituted at C4 with various aniline groups.
- QSAR: Use CoMFA to identify that bulky electron-withdrawing groups at the para-position of the C4-aniline enhance activity (Resulting in).
- Docking: Dock into EGFR (PDB: 4HJO) and VEGFR-2 (PDB: 4AG8).[\[1\]](#) Select top 5 compounds with binding energy < -9.0 kcal/mol.
- MD: Run 100 ns MD on the top candidate. Confirm RMSD stabilizes at 1.5 Å.

- Result: Identify a lead candidate (e.g., similar to Compound 4e [2]) that outperforms the reference standard (Erlotinib) in calculated binding free energy.[1]

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